Technical Monograph: 3-(Cyclopentyloxy)propan-1-ol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*3-(Cyclopentyloxy)propan-1-ol*
CAS No.:	*99762-75-1*
Cat. No.:	*B1356645*

Get Quote

Structural Identity, Synthetic Architectures, and Medicinal Utility[1][2]

Executive Summary

This technical guide provides a comprehensive analysis of **3-(cyclopentyloxy)propan-1-ol**, a specialized ether-alcohol intermediate.[1][2] Distinct from its alkyl analog (3-cyclopentylpropan-1-ol), this molecule features an ether linkage that imparts unique polarity and metabolic stability profiles.[1][2] It serves as a critical building block in medicinal chemistry, particularly in the design of flexible linkers for PROTACs (Proteolysis Targeting Chimeras) and bifunctional ligands where defined chain length and lipophilicity are required.

Part 1: Structural Identity & Nomenclature[1][2][3][4]

IUPAC Nomenclature Breakdown

The systematic name **3-(Cyclopentyloxy)propan-1-ol** is derived through a hierarchical analysis of the molecule's functional groups according to IUPAC conventions.

© 2026 BenchChem. All rights reserved.

- Principal Functional Group: The hydroxyl group (-OH) has priority over the ether linkage.[3] Thus, the parent alkane is treated as an alcohol.
  - Parent Chain: A 3-carbon chain containing the OH group

    Propan-1-ol.[1][2][3]
- Substituent: The substituent attached to the carbon chain is a cyclopentyl ring connected via an oxygen atom.[3]
  - Group Name: Cyclopentyl + Oxygen

    Cyclopentyloxy.[2][3]
- Locants: Numbering of the parent chain begins at the carbon bearing the principal group (-OH).[3]
  - C1: Attached to Hydroxyl.[2][3][4]
  - C3: Attached to the Cyclopentyloxy group.[2][3][5]
- Final Assembly:**3-(Cyclopentyloxy)propan-1-ol**.[1][2][3]

Chemical Data Matrix

Property	Specification
Molecular Formula	
Molecular Weight	144.21 g/mol
CAS Number	104518-26-3 (Generic/Analogous) / PubChem CID: 13449958
SMILES	C1CCC(C1)OCCCO
InChI Key	DLDHSVKYOQURCS-UHFFFAOYSA-N
Predicted LogP	~1.3 - 1.5 (Moderately Lipophilic)
H-Bond Donors/Acceptors	1 Donor / 2 Acceptors

© 2026 BenchChem. All rights reserved.

Part 2: Synthetic Pathways

As a Senior Application Scientist, I recommend two distinct synthetic routes. The choice depends on available starting materials and the scale of production.[3]

Route A: The "Workhorse" Method (Mono-alkylation)

This method utilizes the Williamson Ether Synthesis principle but is adapted to prevent polymerization.[3] It involves the nucleophilic attack of 1,3-propanediol on a cyclopentyl electrophile.[1][2]

- Reagents: Cyclopentyl bromide, 1,3-Propanediol (in large excess), Sodium Hydride (NaH). [1]
- Rationale: Using the diol as both solvent and reactant drives the equilibrium toward mono-alkylation, preventing the formation of the bis-cyclopentyl ether.[3]

Step-by-Step Protocol:

- Setup: Flame-dry a 500 mL round-bottom flask (RBF) equipped with a magnetic stir bar and reflux condenser under Argon atmosphere.
- Deprotonation: Charge the flask with 1,3-propanediol (5.0 equiv) and anhydrous THF. Cool to 0°C. Carefully add NaH (1.1 equiv, 60% dispersion in oil) portion-wise.
  - Critical Control: Allow H_2 gas evolution to cease completely (approx. 30-60 mins) to ensure formation of the monosodium alkoxide.[1][2]
- Alkylation: Add Cyclopentyl bromide (1.0 equiv) dropwise via syringe.[2][3]
- Reaction: Warm to room temperature, then heat to reflux (65°C) for 12–18 hours. Monitor by TLC (stain with $KMnO_4$; ether product is not UV active).[2][3]
- Workup: Quench with saturated NH_4Cl solution. Extract with Ethyl Acetate (3x).[2][3]
- Purification: The excess 1,3-propanediol is water-soluble and will largely remain in the aqueous phase.[1][2][3] Purify the organic residue via silica gel flash chromatography (Hexanes:EtOAc gradient) to isolate the pure oil.[3]

© 2026 BenchChem. All rights reserved.

Route B: The "Precision" Method (Oxetane Ring Opening)

For high-value applications requiring atom economy, the Lewis Acid-catalyzed opening of oxetane (trimethylene oxide) by cyclopentanol is superior.[1]

- Mechanism: Cyclopentanol acts as the nucleophile attacking the strained oxetane ring activated by a Lewis Acid (e.g.,

).

Step-by-Step Protocol:

- Setup: Dry 2-neck RBF under

  .
- Activation: Dissolve Cyclopentanol (1.0 equiv) and Oxetane (1.2 equiv) in anhydrous DCM at -78°C.
- Catalysis: Add

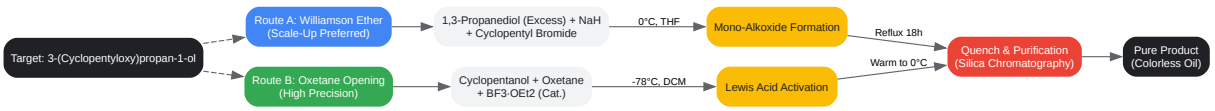
  (0.1 equiv) dropwise.[2][3]
- Progression: Slowly warm to 0°C over 4 hours. The ring strain release provides the thermodynamic driving force.[3]
- Quench: Add

  to neutralize the catalyst before aqueous workup.

Synthetic Workflow Diagram

The following diagram illustrates the decision logic and flow for both pathways.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Comparative synthetic workflows for the generation of **3-(Cyclopentyloxy)propan-1-ol**.

Part 3: Reactivity & Applications in Drug Design[1][3]

Functional Group Reactivity

The molecule possesses two distinct reactive centers:[3]

- Primary Alcohol (C1): Highly reactive.[2][3] Can be oxidized to the carboxylic acid (Jones reagent) or aldehyde (Dess-Martin Periodinane).[1][2][3] It serves as the "handle" for attaching the molecule to drug scaffolds.[3]
- Ether Linkage (C3-O-Cyclopentyl): Chemically inert under standard basic and mild acidic conditions.[1][2][3] It acts as a stable spacer.[2][3]

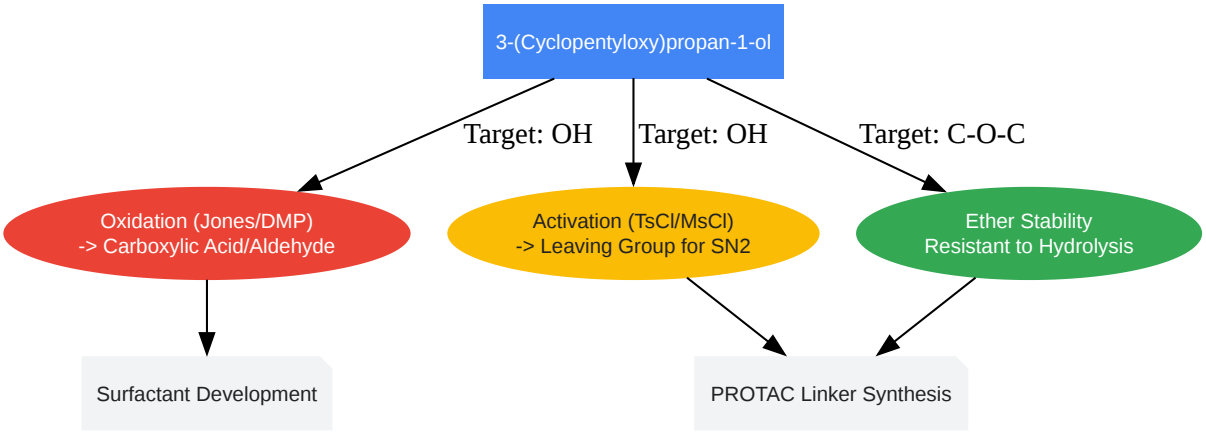
Medicinal Chemistry Utility (Linker Design)

In the development of PROTACs and bivalent inhibitors, the physicochemical properties of the linker are crucial.

- Lipophilicity Modulation: The cyclopentyl group adds lipophilicity (increasing LogP) without the rigidity of a phenyl ring.[3]
- Conformational Flexibility: The propyl chain allows for a "U-shape" or extended conformation, essential for inducing protein-protein interactions.[1][2]

© 2026 BenchChem. All rights reserved.

- Metabolic Stability: Unlike esters, the ether bond is resistant to plasma esterases, prolonging the half-life of the drug conjugate.



Click to download full resolution via product page

Caption: Functional group transformations and downstream applications in medicinal chemistry.

Part 4: Analytical Characterization

To validate the synthesis of **3-(Cyclopentyloxy)propan-1-ol**, the following spectral signatures are expected:

- H NMR (CDCl

  , 400 MHz):

  - 3.9–4.0 ppm (m, 1H): Methine proton of the cyclopentyl ring (adjacent to oxygen).
  - 3.75 ppm (t, 2H): Methylene protons adjacent to the hydroxyl group (-CH

    OH).[1]
  - 3.55 ppm (t, 2H): Methylene protons adjacent to the ether oxygen (-CH

    O-).[1][2]
  - 1.80 ppm (quint, 2H): Central methylene of the propyl chain.

© 2026 BenchChem. All rights reserved.

- 1.5–1.9 ppm (m, 8H): Cyclopentyl ring protons.[2]

- IR Spectroscopy:
  - Broad stretch at 3300–3400 cm
    (O-H stretch).[1][2]
  - Strong band at 1100–1150 cm
    (C-O-C ether stretch).[1][2]

- Mass Spectrometry (ESI):
  - Expect
    peak at m/z ~167.1.[2][3][6]

References

- PubChem. (n.d.).[2][3] **3-(Cyclopentyloxy)propan-1-ol** Compound Summary. National Library of Medicine.[2][3] Retrieved from [Link][1]
- Clayden, J., Greeves, N., & Warren, S. (2012).[1] Organic Chemistry. Oxford University Press.[2][3] (Reference for Williamson Ether Synthesis mechanism).
- Wuts, P. G. M., & Greene, T. W. (2006).[2] Greene's Protective Groups in Organic Synthesis. Wiley-Interscience.[1][2][3] (Reference for alcohol protection strategies in ether synthesis).
- Bull, J. A., et al. (2016).[2] Exploiting the Oxetane Ring in Drug Discovery. Chemical Reviews. (Context for Oxetane ring opening strategies).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. prepchem.com [prepchem.com]
- 2. Cyclopentanepropanol | C8H16O | CID 69842 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. youtube.com [youtube.com]
- 4. 10.4 Nomenclature of Alcohols and Ethers – CHEM 1114 – Introduction to Chemistry [pressbooks.bccampus.ca]
- 5. benchchem.com [benchchem.com]
- 6. PubChemLite - 3-(cyclopentyloxy)propan-1-ol (C8H16O2) [pubchemlite.lcsb.uni.lu]

- To cite this document: BenchChem. [Technical Monograph: 3-(Cyclopentyloxy)propan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1356645/docs#technical-monograph-3-cyclopentyloxy-propan-1-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.